

Comparative Analysis of (2S)-Ompt Cross-Reactivity with Lysophosphatidic Acid (LPA) Receptors

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Compound of Interest

Compound Name: (2S)-Ompt

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This guide provides an objective comparison of the pharmacological activity of **(2S)-Ompt** across various lysophosphatidic acid (LPA) receptors. **(2S)-Ompt**, a metabolically stabilized analog of LPA, is recognized as a potent agonist primarily targeting the LPA3 receptor.[1][2] However, subsequent studies have indicated a degree of cross-reactivity with other LPA receptor subtypes.[2][3] This document summarizes the available quantitative data, presents detailed experimental protocols for assessing receptor activity, and visualizes key signaling pathways and experimental workflows to facilitate a comprehensive understanding of **(2S)-Ompt's** selectivity profile.

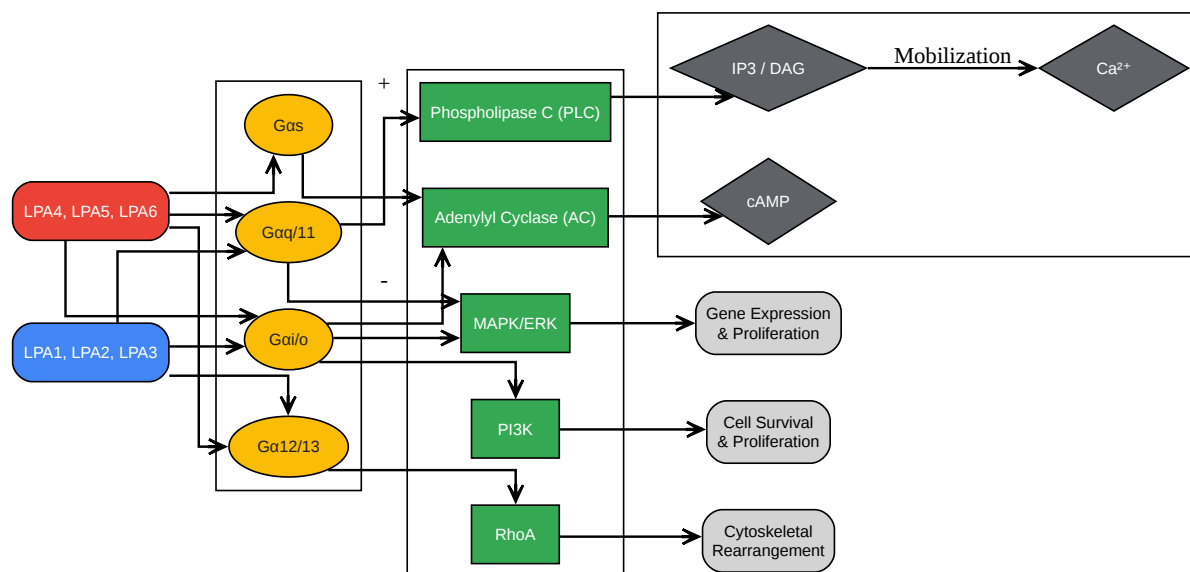
Quantitative Comparison of (2S)-Ompt Activity at LPA Receptors

The following table summarizes the reported activity of **(2S)-Ompt** at human LPA receptors 1, 2, and 3, as determined by functional assays. To date, specific quantitative data for **(2S)-Ompt's** activity at LPA4, LPA5, and LPA6 receptors is limited in publicly available literature. However, some studies suggest potential activity. For instance, **(2S)-Ompt** has been utilized as a tool to assay ligands for the LPA6 receptor, and sn-2 alkyl OMPT analogs have shown activity at the LPA5 receptor.[4]

Receptor Subtype	Assay Type	(2S)-Ompt EC50 (nM)	LPA EC50 (nM)	Reference
LPA1	GTP[γ-35S] Binding	No agonistic activity	128	
LPA2	GTP[γ-35S] Binding	Weak agonistic activity (>1000 nM)	27	
LPA3	GTP[γ-35S] Binding	276	196	
LPA3	Receptor Phosphorylation	10	270	
LPA3	ERK 1/2 Phosphorylation	5	290	
LPA3	Intracellular Calcium Mobilization	425	300	

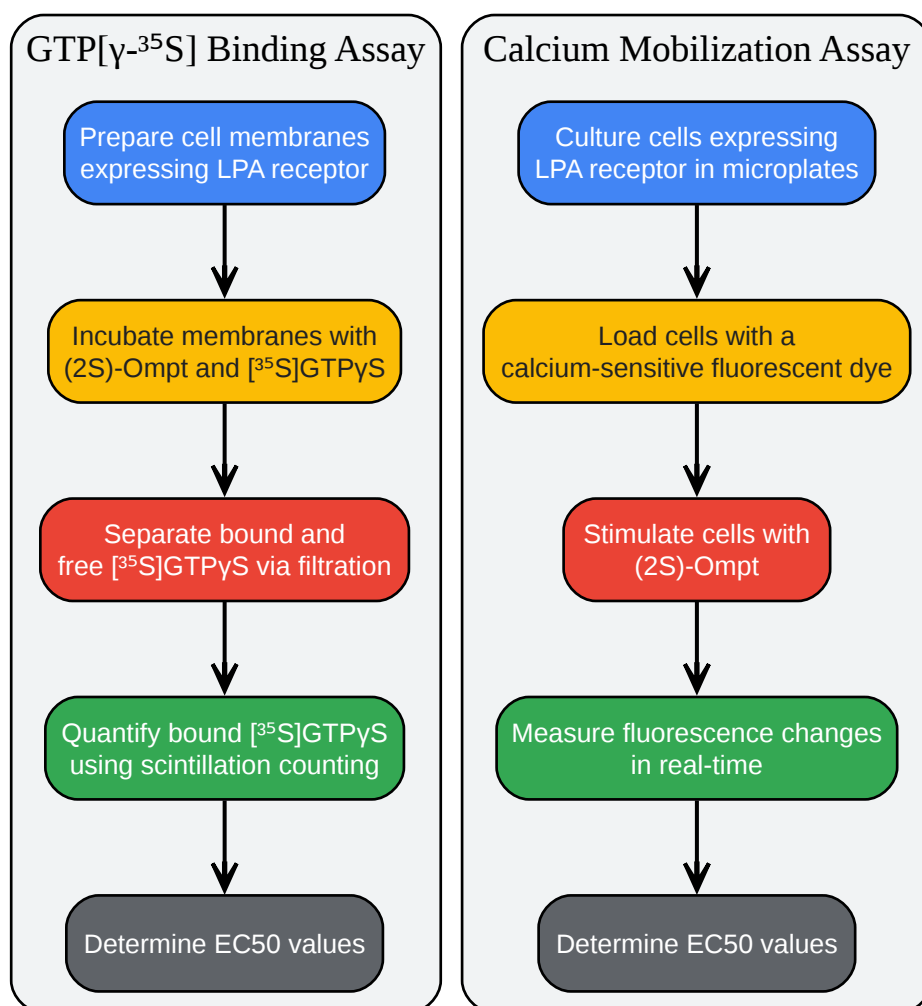
Key Signaling Pathways and Experimental Overviews

To understand the functional consequences of **(2S)-Ompt**'s interaction with LPA receptors, it is crucial to consider the downstream signaling pathways. The following diagrams illustrate the primary signaling cascades initiated by LPA receptor activation and the general workflows for the experimental assays used to quantify agonist activity.



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Figure 1: LPA Receptor Signaling Pathways



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